

physical and chemical properties of Triiodoacetic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triiodoacetic acid*

Cat. No.: *B014319*

[Get Quote](#)

An In-Depth Technical Guide to Triiodoacetic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Triiodoacetic acid (TIAA), with the chemical formula $C_2HI_3O_2$, is a halogenated acetic acid that has garnered significant interest in environmental science and toxicology. As the second most prevalent class of disinfection byproducts (DBPs) found in drinking water, haloacetic acids (HAAs) are formed when disinfectants like chlorine react with natural organic matter. Among the HAAs, the iodinated forms, including **triiodoacetic acid**, are of particular concern due to their potential for higher toxicity compared to their chlorinated and brominated counterparts. This technical guide provides a comprehensive overview of the core physical and chemical properties of 2,2,2-**triiodoacetic acid**, its synthesis, analytical methods for its detection, its formation as a disinfection byproduct, and a summary of its known biological effects.

Physical and Chemical Properties

Triiodoacetic acid is a dark brown or yellow to very dark brown solid at room temperature.^[1] Its fundamental physical and chemical properties are summarized in the table below for easy reference and comparison.

| Property | Value |
|--------------------|---|
| Molecular Formula | C ₂ HI ₃ O ₂ |
| Molecular Weight | 437.74 g/mol [2] |
| CAS Number | 594-68-3[2] |
| Appearance | Dark brown or Yellow to very dark brown solid[1] |
| Melting Point | 135-140 °C |
| Boiling Point | 347.7 °C at 760 mmHg |
| Density | 3.884 g/cm ³ |
| pKa (Predicted) | 1.29 |
| Solubility | Slightly soluble in chloroform, ethyl acetate, and methanol; sparingly soluble in DMSO. |
| Storage Conditions | -20°C Freezer, Under Inert Atmosphere[1] |

Synthesis of Triiodoacetic Acid

The synthesis of **triiodoacetic acid** can be achieved through the halogenation of malonic acid. This method, a variation of the malonic ester synthesis, involves the reaction of malonic acid with an iodinating agent.

Experimental Protocol: Synthesis from Malonic Acid

While a detailed, step-by-step protocol for the synthesis of specifically **triiodoacetic acid** is not readily available in the provided search results, the general principles of malonic ester synthesis can be adapted. The process involves the formation of an enolate from a malonic ester, followed by alkylation. For **triiodoacetic acid**, this would involve the iodination of the alpha-carbon of malonic acid.

General Steps:

- **Enolate Formation:** Malonic acid or its diester is treated with a suitable base to form an enolate.

- Iodination: The enolate is then reacted with an iodinating agent, such as iodine, in the presence of a suitable solvent. This step would need to be repeated to achieve tri-iodination.
- Hydrolysis and Decarboxylation: The resulting tri-iodinated malonic ester is then hydrolyzed to the dicarboxylic acid, which subsequently undergoes decarboxylation upon heating to yield **triiodoacetic acid**.

A more direct synthesis involves the direct halogenation of malonic acid.

A simplified workflow for the synthesis of **Triiodoacetic Acid**.

Analytical Methods for Quantification

The detection and quantification of **triiodoacetic acid**, particularly in water samples, are crucial for monitoring drinking water quality. Gas chromatography (GC) and liquid chromatography (LC) coupled with mass spectrometry (MS) are the primary analytical techniques employed.

Experimental Protocol: Quantification by GC-MS

A common method for the analysis of haloacetic acids in water involves liquid-liquid extraction followed by derivatization and subsequent analysis by GC with an electron capture detector (GC-ECD) or mass spectrometry (GC-MS).

Method Outline:

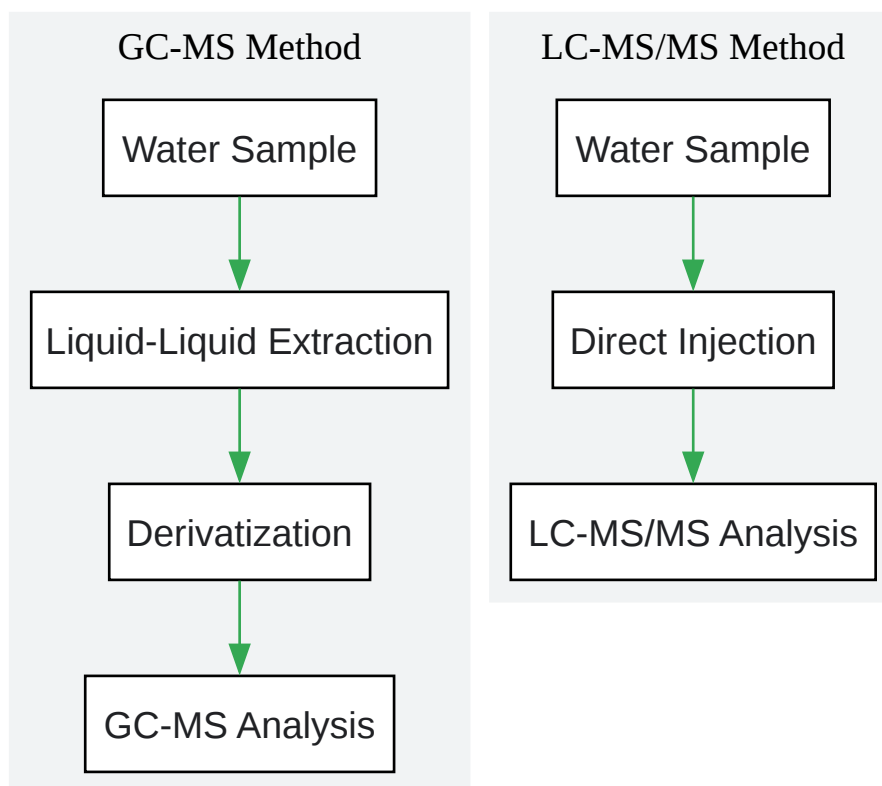
- Sample Preparation: Water samples are collected and preserved, typically by quenching any residual chlorine.
- Extraction: The haloacetic acids are extracted from the aqueous sample into an organic solvent, such as methyl-tert-butyl-ether (MTBE).
- Derivatization: The extracted acids are then derivatized, often by methylation with acidic methanol, to increase their volatility for GC analysis.
- GC-MS Analysis: The derivatized sample is injected into a GC-MS system for separation and quantification.^[3]

Experimental Protocol: Quantification by LC-MS/MS

Direct injection liquid chromatography-tandem mass spectrometry (LC-MS/MS) offers a sensitive and specific method for the simultaneous analysis of multiple haloacetic acids without the need for derivatization.

Method Outline:

- **Sample Preparation:** Water samples are collected and preserved. An internal standard is typically added.
- **Direct Injection:** The sample is directly injected into the LC-MS/MS system.
- **Chromatographic Separation:** A suitable column, such as a reversed-phase C18 column, is used to separate the haloacetic acids.[4]
- **MS/MS Detection:** The separated compounds are detected and quantified using a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode.[4]



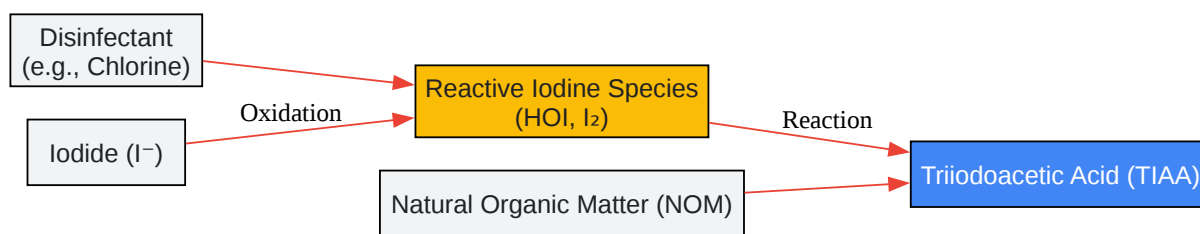
[Click to download full resolution via product page](#)

Comparison of GC-MS and LC-MS/MS analytical workflows for **Triiodoacetic Acid**.

Formation as a Disinfection Byproduct

Triiodoacetic acid is primarily of interest due to its formation during the disinfection of drinking water. The key ingredients for its formation are a disinfectant (such as chlorine or chloramines), natural organic matter (NOM) present in the source water, and iodide ions.

The reaction mechanism involves the oxidation of iodide by the disinfectant to form reactive iodine species, such as hypoiodous acid (HOI) and molecular iodine (I₂). These reactive iodine species then react with NOM to form various iodinated disinfection byproducts, including **triiodoacetic acid**.



[Click to download full resolution via product page](#)

Pathway for the formation of **Triiodoacetic Acid** as a disinfection byproduct.

Biological Activity and Toxicological Profile

The biological effects of **triiodoacetic acid** are an area of active research. Due to its structural similarity to other haloacetic acids, there are concerns about its potential cytotoxicity and genotoxicity.

Cytotoxicity and Genotoxicity

Studies on various haloacetic acids have shown a range of cytotoxic and genotoxic effects. For instance, iodoacetic acid has been identified as the most genotoxic iodinated disinfection byproduct.^[5] Research comparing the cytotoxicity of different HAAs in Chinese hamster ovary (CHO-K1) cells found that iodoacetic acid was significantly more toxic than its chlorinated and brominated counterparts.^[6] While specific data for **triiodoacetic acid** is limited, the trend of

increasing toxicity with iodine substitution suggests that it may also exhibit significant biological activity.

Signaling Pathways

The precise cellular signaling pathways affected by **triiodoacetic acid** are not well-elucidated. However, studies on other, structurally related compounds provide some potential avenues for investigation. For instance, some bioactive compounds are known to interact with various cellular signaling pathways, including those involved in cell proliferation, apoptosis, and stress responses. Given the reactivity of halogenated compounds, it is plausible that **triiodoacetic acid** could interact with cellular macromolecules, potentially leading to oxidative stress and disruption of normal cellular signaling. Further research is needed to specifically identify the signaling pathways modulated by **triiodoacetic acid**.

Conclusion

Triiodoacetic acid is a compound of growing importance, primarily due to its presence as a disinfection byproduct in drinking water. Its physical and chemical properties are relatively well-characterized, and analytical methods for its detection are established. However, there is a clear need for more detailed research into its biological effects, including its cytotoxicity, genotoxicity, and its interactions with cellular signaling pathways. A deeper understanding of these aspects is crucial for assessing the potential health risks associated with exposure to **triiodoacetic acid** and for developing strategies to mitigate its formation during water treatment processes. This guide serves as a foundational resource for researchers and professionals engaged in the study of this environmentally and toxicologically significant compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Development and validation of a GC-MS/MS method for the determination of iodoacetic acid in biological samples - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Triiodoacetic acid | C₂H₃IO₂ | CID 68988 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. An Optimized Analytical Method for the Simultaneous Detection of Iodoform, Iodoacetic Acid, and Other Trihalomethanes and Haloacetic Acids in Drinking Water - PMC [pmc.ncbi.nlm.nih.gov]
- 4. agilent.com [agilent.com]
- 5. Research Collection | ETH Library [research-collection.ethz.ch]
- 6. Assessment of the cytotoxicity and genotoxicity of haloacetic acids using microplate-based cytotoxicity test and CHO/HGPRT gene mutation assay - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical properties of Triiodoacetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014319#physical-and-chemical-properties-of-triiodoacetic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com